

ES9-17 stability and storage conditions

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Compound of Interest

Compound Name: ES9-17

Cat. No.: B1671241

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ES9-17 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **ES9-17**, a potent inhibitor of clathrin-mediated endocytosis (CME).

Frequently Asked Questions (FAQs)

Q1: What is **ES9-17** and what is its primary mechanism of action?

A1: **ES9-17** is a chemical analog of Endosidin9 (ES9) that functions as an inhibitor of clathrin-mediated endocytosis (CME).^{[1][2][3]} It acts by binding to the N-terminal domain of the clathrin heavy chain (CHC), thereby disrupting the formation of clathrin-coated pits and vesicles, which are essential for the internalization of various cargo proteins from the cell surface.^{[3][4]} Unlike its parent compound ES9, **ES9-17** is a non-protonophoric inhibitor, meaning it does not cause cytoplasmic acidification, making it a more specific tool for studying CME.^{[3][5]}

Q2: What are the recommended storage conditions for **ES9-17**?

A2: The recommended storage conditions for **ES9-17** vary depending on whether it is in solid form or dissolved in a solvent. For optimal stability, it is crucial to adhere to the specific storage guidelines provided by the supplier. A summary of recommended storage conditions is provided in the table below.

Q3: How should I prepare stock solutions of **ES9-17**?

A3: **ES9-17** is soluble in dimethyl sulfoxide (DMSO).^{[4][6][7]} To prepare a stock solution, dissolve the solid powder in fresh, anhydrous DMSO to the desired concentration, for instance, 10 mM.^[2] For some applications requiring higher concentrations, solubility in DMSO can reach up to 125 mg/mL (392.82 mM), which may require gentle warming to 37°C and sonication to fully dissolve.^[6] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[4][6]}

Q4: How long are **ES9-17** stock solutions stable?

A4: The stability of **ES9-17** stock solutions depends on the storage temperature. When stored at -20°C, the solution is typically stable for 1 to 6 months.^{[1][2][4][6]} For longer-term storage, it is recommended to keep the stock solutions at -80°C, where they can be stable for up to one year.^{[1][4][6]}

Stability and Storage Conditions

Proper storage of **ES9-17** is critical to maintain its chemical integrity and biological activity. The following tables summarize the recommended storage conditions for both the solid compound and solutions.

Table 1: Storage Conditions for Solid **ES9-17**

Condition	Temperature	Duration	Recommendations
Short-term	0 - 4°C	Days to weeks	Keep dry and dark. ^[7]
Long-term	-20°C	Up to 3 years	Keep dry and dark. ^{[4][7]}
Long-term	2 - 8°C	Not specified	Close container well. ^[8]

Table 2: Storage Conditions for **ES9-17** Solutions in DMSO

Temperature	Duration	Recommendations
-20°C	1 to 6 months	Aliquot to avoid freeze-thaw cycles. [1] [2] [4] [6]
-80°C	6 months to 1 year	Aliquot to avoid freeze-thaw cycles. [1] [4] [6]

Troubleshooting Guide

Issue 1: I am observing inconsistent or no inhibition of endocytosis in my experiments.

- Possible Cause 1: Improper storage of **ES9-17**.
 - Solution: Ensure that both the solid compound and stock solutions have been stored at the recommended temperatures and protected from light and moisture. Refer to the stability tables above. Degradation of the compound can lead to loss of activity.
- Possible Cause 2: Repeated freeze-thaw cycles of the stock solution.
 - Solution: Prepare single-use aliquots of your **ES9-17** stock solution to minimize freeze-thaw cycles, which can degrade the compound.[\[4\]](#)[\[6\]](#)
- Possible Cause 3: Incorrect final concentration in the assay.
 - Solution: The effective concentration of **ES9-17** can be cell-type dependent. The reported EC50 for inhibiting the uptake of the lipophilic styryl dye FM4-64 in Arabidopsis is 13 μM , and for transferrin uptake in HeLa cells is 17.2 μM .[\[1\]](#)[\[2\]](#) It is advisable to perform a dose-response curve to determine the optimal concentration for your specific experimental system.

Issue 2: I am observing cellular toxicity or off-target effects.

- Possible Cause 1: **ES9-17** concentration is too high.
 - Solution: While **ES9-17** is designed to be a specific inhibitor of clathrin heavy chain, very high concentrations may lead to off-target effects. Lower the concentration and perform a

viability assay to ensure the working concentration is not causing significant cell death.

ES9-17 (30 μ M; 30 min) has been shown not to deplete cellular ATP.[\[1\]](#)[\[6\]](#)

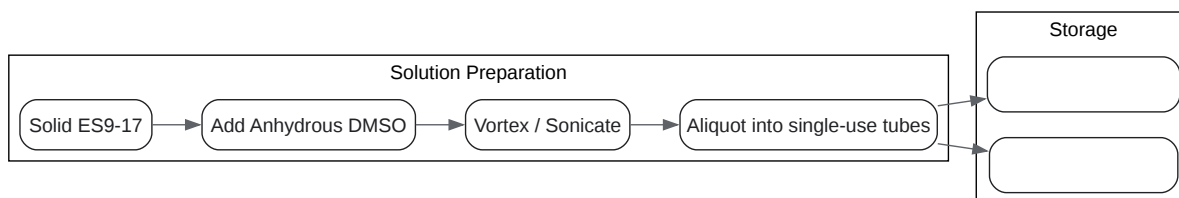
- Possible Cause 2: The parent compound ES9, which has protonophoric activity, was used by mistake.
 - Solution: Verify that you are using **ES9-17** and not ES9. ES9 can cause cytoplasmic acidification, which can lead to broader cellular stress and off-target effects.[\[3\]](#)[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of **ES9-17** Stock Solution

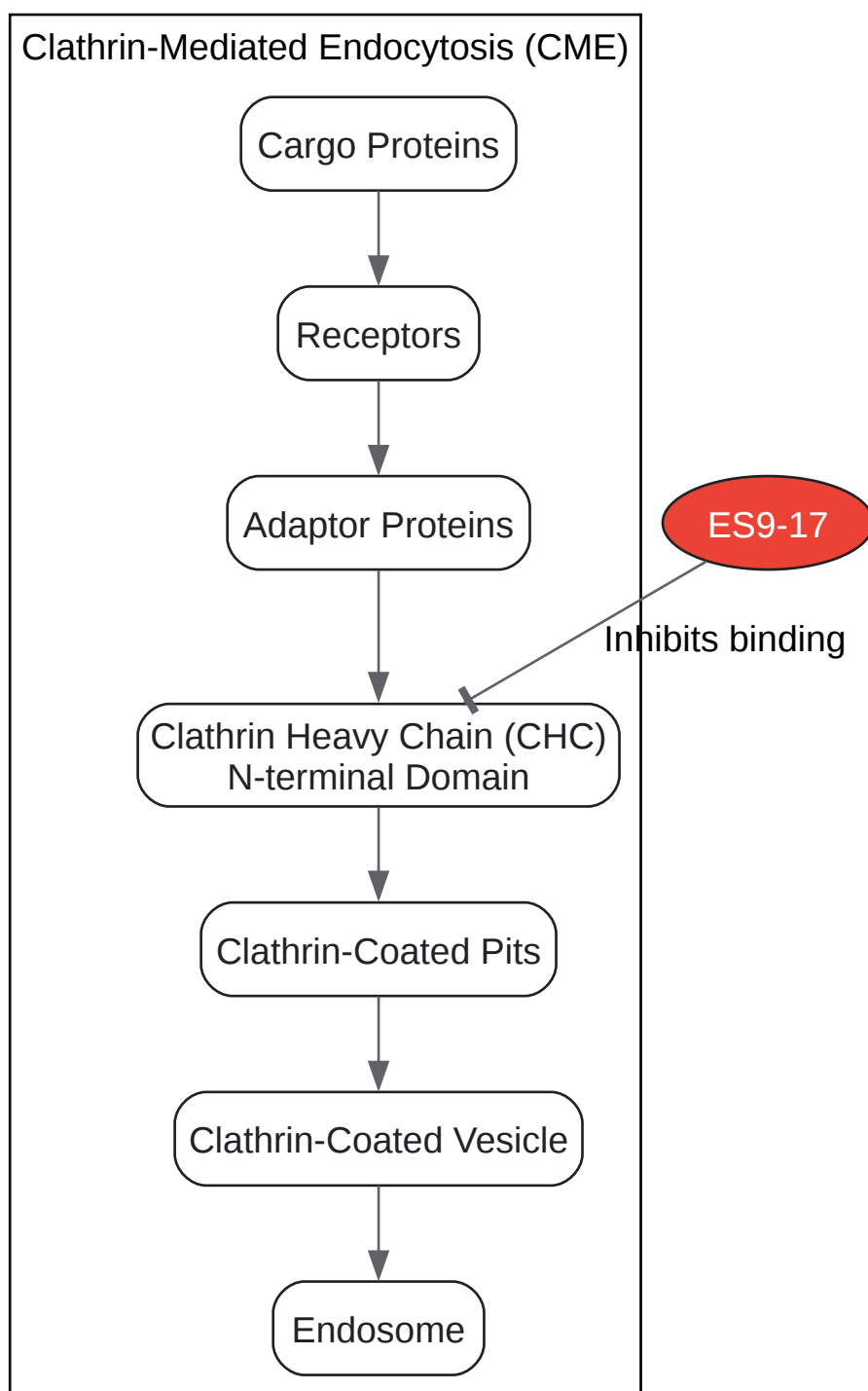
- Bring the vial of solid **ES9-17** to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex briefly to mix. If the compound does not fully dissolve, you can warm the solution to 37°C and sonicate for a short period.[\[6\]](#)
- Once fully dissolved, centrifuge the vial briefly to collect the solution at the bottom.
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at -20°C for short-term use (1-6 months) or -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)

Visualizing Workflows and Pathways



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Caption: Workflow for the preparation and storage of **ES9-17** stock solutions.



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Caption: Signaling pathway of CME and the inhibitory action of **ES9-17**.

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